

# An In-depth Technical Guide to DCG-04: Structure, Chemical Properties, and Applications

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## Compound of Interest

Compound Name: DCG04

Cat. No.: B606991

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This guide provides a comprehensive overview of DCG-04, a widely used activity-based probe for the study of papain-family cysteine proteases. It details the probe's structure, chemical properties, and mechanism of action, along with detailed protocols for its application in experimental settings.

## Core Concepts: Structure and Chemical Properties

DCG-04 is a biotinylated, epoxide-containing small molecule designed to irreversibly bind to the active site of papain-like cysteine proteases, also known as cathepsins. Its structure is tripartite, consisting of a biotin affinity tag for detection and purification, a peptide scaffold that provides specificity, and an epoxide electrophilic "warhead" that covalently modifies the active site cysteine of the target enzyme.

## Physicochemical and Structural Data

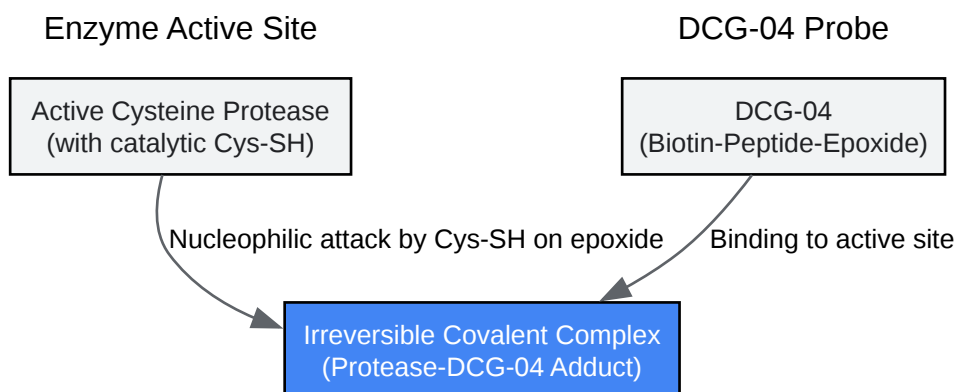
The following table summarizes the key chemical and physical properties of DCG-04.

Property	Value
Chemical Formula	C <sub>43</sub> H <sub>66</sub> N <sub>8</sub> O <sub>11</sub> S
Exact Mass	902.4572
Molecular Weight	903.11
Elemental Analysis	C: 57.19%, H: 7.37%, N: 12.41%, O: 19.49%, S: 3.55%
Synonyms	DCG-04, CD-892
Target Class	Papain-family cysteine proteases (Cathepsins B, C, H, J, K, L, S, V, X)
Functional Groups	Biotin, Epoxide, Peptide (Leu-Tyr)

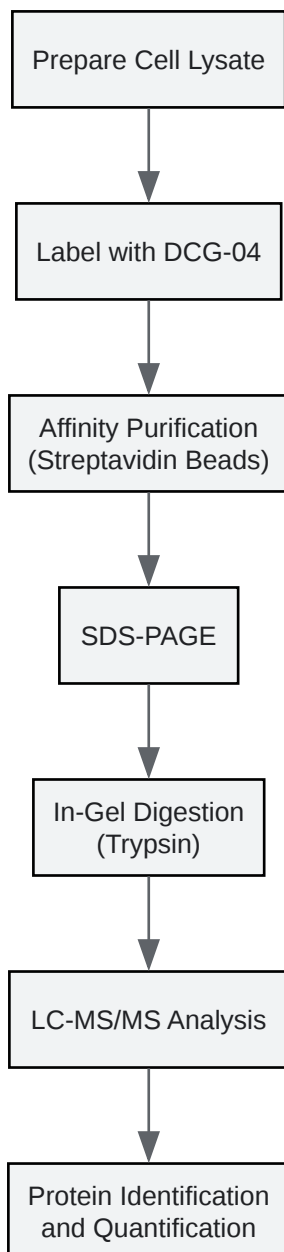
## Mechanism of Action

DCG-04 functions as a mechanism-based irreversible inhibitor. The peptide portion of the probe directs it to the active site of papain-like cysteine proteases. Once in the active site, the catalytic cysteine residue of the protease attacks the epoxide ring of DCG-04. This results in the formation of a stable, covalent thioether bond, effectively and irreversibly inactivating the enzyme. The biotin tag then allows for the detection and isolation of the labeled proteases.

## Mechanism of DCG-04 Action

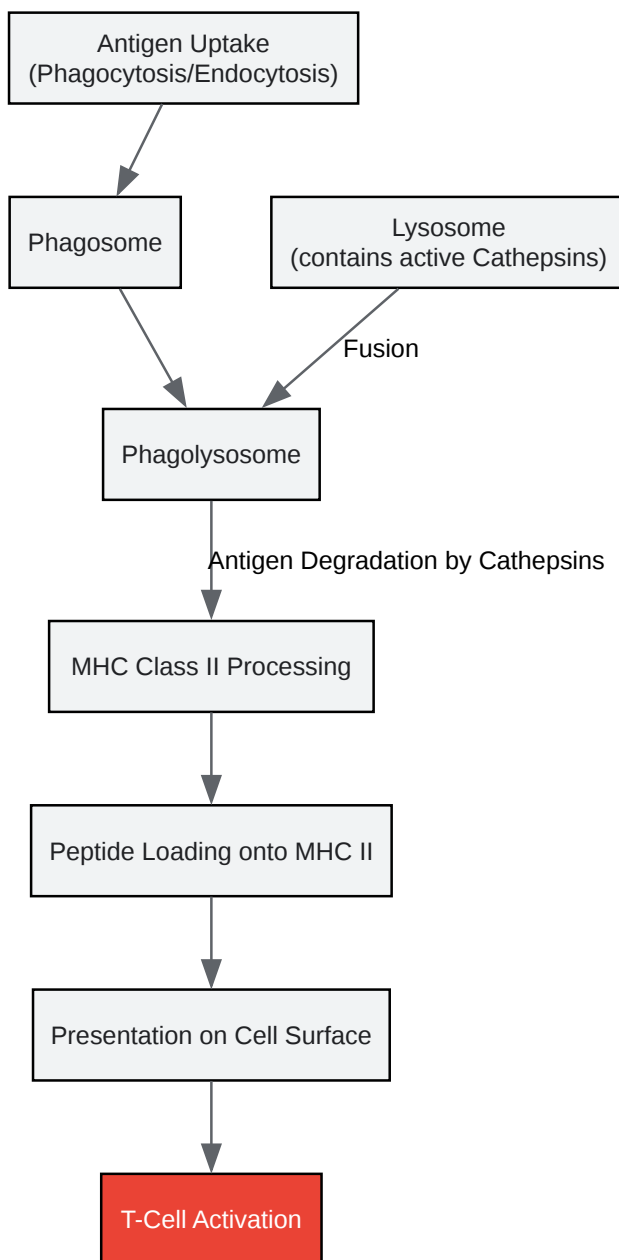


## Experimental Workflow for DCG-04 Based Proteomics



## Role of Cathepsins in Antigen Presentation

## Antigen Presenting Cell (APC)

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